

6b-Hydroxy Triamcinolone Acetonide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *6b-Hydroxy triamcinolone acetonide*

Cat. No.: *B1140634*

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CAS Number: 3869-32-7

This technical guide provides an in-depth overview of **6b-Hydroxy triamcinolone acetonide**, a major metabolite of the synthetic corticosteroid, triamcinolone acetonide. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its biochemical properties, analytical methodologies, and metabolic pathways.

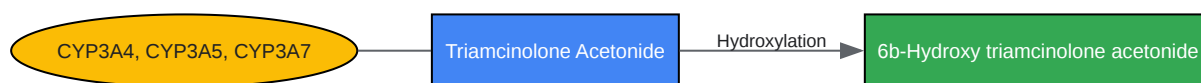
Core Compound Data

6b-Hydroxy triamcinolone acetonide is chemically known as (6b,11b,16a)-9-Fluoro-6,11,21-trihydroxy-16,17-[(1-methylethylidene)bis(oxy)]-pregna-1,4-diene-3,20-dione.[1] It is a product of the metabolism of triamcinolone acetonide.[1]

Property	Value	Reference
CAS Number	3869-32-7	[1]
Molecular Formula	C ₂₄ H ₃₁ FO ₇	[1]
Molecular Weight	450.50 g/mol	[1]

Metabolic Pathway

The biotransformation of triamcinolone acetonide to **6b-Hydroxy triamcinolone acetonide** is primarily mediated by the cytochrome P450 (CYP) enzyme system, specifically isoforms CYP3A4, CYP3A5, and CYP3A7.[2][3] This metabolic process is a key determinant of the pharmacokinetic profile of triamcinolone acetonide.



Sample Preparation

Plasma Sample (500 μ L)

Add Internal Standard
(Cortisone Acetate)

Liquid-Liquid Extraction
(Ethyl Acetate/Hexane)

Evaporation

Reconstitution

UPLC-ESI-MS/MS Analysis

Injection

UPLC Separation
(C18 Column)

MS/MS Detection
(ESI+)

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References

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- 2. Frontiers | Development of a UPLC-ESI-MS/MS method for the determination of triamcinolone acetonide in human plasma and evaluation of its bioequivalence after a single intramuscular injection in healthy volunteers [frontiersin.org]
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